

dATP-Na₂ handling and storage for long-term stability

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Compound of Interest

Compound Name: dATP-Na₂

Cat. No.: B12058022

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Executive Summary

2'-Deoxyadenosine-5'-triphosphate disodium salt (**dATP-Na₂**) is a fundamental reagent in molecular biology, serving as a critical substrate for DNA polymerases in PCR, sequencing, and labeling reactions. While dATP is robust under optimal conditions, it is susceptible to hydrolysis and thermal degradation, leading to the accumulation of diphosphates (dADP), monophosphates (dAMP), and pyrophosphate—inhibitors that compromise amplification efficiency and fidelity.

This guide provides a scientifically grounded protocol for the preparation, handling, and long-term storage of **dATP-Na₂**. It moves beyond generic advice to explain the physicochemical reasons for specific buffers and temperatures, ensuring researchers can maintain reagent integrity for years.

Chemical & Physical Properties

Understanding the intrinsic properties of **dATP-Na₂** is the first step in preventing degradation. The "Na₂" designation indicates the disodium salt form, which is preferred over the free acid due to its superior solubility and neutral pH in solution.

Property	Value / Description
Chemical Name	2'-Deoxyadenosine-5'-triphosphate, disodium salt
Molecular Formula	$C_{10}H_{16}N_5O_{13}P_3Na_2$ (Anhydrous)
Molecular Weight	~535.1 g/mol (Anhydrous); ~551.15 g/mol (Trihydrate, common commercial form)
Solubility	Highly soluble in water (>100 mM); Insoluble in ethanol
Extinction Coefficient ()	259 nm (pH 7.0) at 259 nm (pH 7.0)
pKa Values	The -phosphate has a pKa of 6.5–7.0.



Critical Insight: The pKa of the secondary phosphate ionization is near neutral pH. This means dATP acts as a weak buffer itself. However, in unbuffered water (often acidic due to dissolved CO₂, pH ~5.0), the equilibrium shifts, accelerating acid-catalyzed hydrolysis.

Mechanisms of Instability

The primary threat to dATP stability is hydrolysis of the phosphoanhydride bonds.

Acid-Catalyzed Hydrolysis

At acidic pH (< 6.0), the oxygen atoms bridging the phosphate groups become protonated. This weakens the P-O-P bonds, making them susceptible to nucleophilic attack by water.

- Pathway: dATP

dADP +

dAMP +

- Consequence: Loss of substrate concentration and release of pyrophosphate (), a potent inhibitor of DNA polymerases.

Thermal Degradation

High temperatures increase the kinetic energy of the system, increasing the rate of spontaneous hydrolysis.

- Rule of Thumb: dNTP half-life decreases by ~10-fold for every 10°C increase above ambient temperature.

Diagram: dATP Degradation Pathway

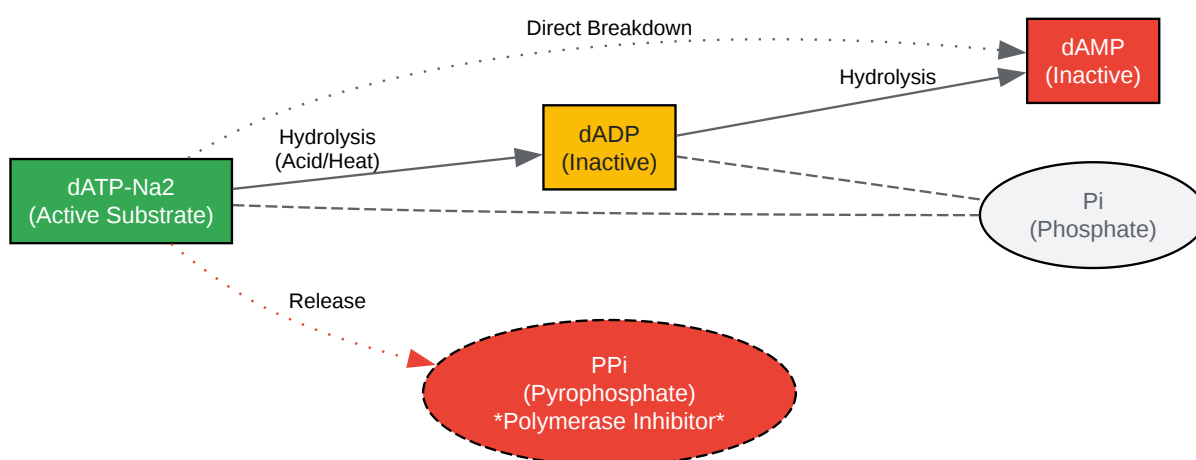


Figure 1: Acid-catalyzed hydrolysis pathway of dATP leading to inhibitor formation.

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Protocol: Preparation & Storage

Buffer Selection: The "Water vs. Tris" Debate

- Water (Milli-Q): Risky. Pure water absorbs

from air, lowering pH to ~5.0. This acidic environment accelerates hydrolysis.

- Tris-HCl (pH 7.5 - 8.0): Recommended. Tris provides a stable buffering capacity that maintains the pH in the optimal range where the phosphoanhydride bonds are most stable.

Preparation of 100 mM Stock Solution

- Reagents: **dATP-Na₂** Lyophilized Powder, 100 mM Tris-HCl (pH 8.0), Nuclease-free water.
- Calculation: Always check the specific molecular weight (MW) on the Certificate of Analysis (CoA), as hydration states vary (e.g.,

).

Step-by-Step Protocol:

- Equilibrate: Allow the lyophilized vial to reach room temperature before opening (prevents condensation).
- Dissolve: Add 100 mM Tris-HCl (pH 8.0) to the vial. Do not use water alone.
 - Note: If the specific MW is 551.15 g/mol (trihydrate), to make 1 mL of 100 mM solution, use 55.1 mg of powder.
- Mix: Vortex gently or invert. Do not heat.
- Verify pH: Spot check pH with a micro-pH strip; ensure it is between 7.0 and 8.0. Sodium salts usually yield a neutral pH, but buffering guarantees it.
- Quantify: Measure absorbance at 259 nm using a spectrophotometer (dilute 1:5000 in buffer). Calculate actual concentration using

Storage Strategy

- Short-Term (Weeks): -20°C.
- Long-Term (Years): -80°C.
- Freeze-Thaw: Limit to < 10 cycles. Aliquoting is mandatory.

Diagram: Storage Workflow

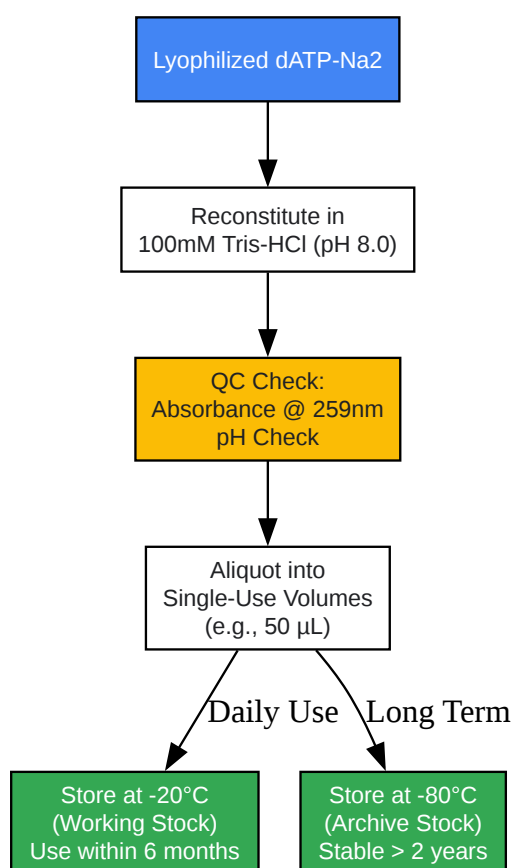


Figure 2: Optimal workflow for reconstitution and storage to minimize freeze-thaw cycles.

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Quality Control (QC) & Validation

To ensure experimental rigor, validate dATP stocks periodically.

Analytical QC: HPLC (Gold Standard)

- Column: C18 Reverse Phase (e.g., 5 μ m, 4.6 x 150 mm).
- Mobile Phase:
 - Buffer A: 100 mM Triethylammonium Acetate (TEAA), pH 7.0.
 - Buffer B: Acetonitrile.
- Gradient: 0-20% B over 20 minutes.
- Detection: UV at 260 nm.[\[3\]](#)
- Acceptance Criteria: >99% purity (Area under curve). dATP elutes after dADP and dAMP due to higher hydrophobicity from the ion-pairing agent.

Functional QC: Low-Copy PCR

A degraded dNTP mix will fail to amplify low-copy targets or long fragments first.

- Template: 1 ng of genomic DNA or plasmid.
- Target: Amplify a >2 kb fragment (requires high processivity).
- Readout: Run on agarose gel.
 - Pass: Bright, single band.
 - Fail: Smear or no band (indicates hydrolysis or pyrophosphate inhibition).

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Precipitate in Tube	High concentration salt effect or low temp.	Warm to RT and vortex. If persistent, check pH (may be too low).
PCR Failure (No Band)	Hydrolysis (dATP ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">dADP).	Check dATP on HPLC.[4][5] If >5% dADP, discard.
PCR Smearing	Pyrophosphate contamination. [5]	Use fresh aliquots. Ensure storage was at -20°C/-80°C.
Acidic pH (< 6.0)	Dissolved in water, absorption.[4]	Adjust pH with 1M Tris (pH 8.5) or discard and re-make in Tris buffer.

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- To cite this document: BenchChem. [dATP-Na₂ handling and storage for long-term stability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12058022/docs#datp-na2-handling-and-storage-for-long-term-stability\]](https://www.benchchem.com/product/b12058022/docs#datp-na2-handling-and-storage-for-long-term-stability)

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